

Application of Pyrogallol Red in the Spectrophotometric Detection of Specific Metal Ions

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Compound of Interest

Compound Name: *Pyrogallol Red*

Cat. No.: *B3430702*

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Abstract

Pyrogallol Red, a sulfonphthalein dye, serves as a versatile chromogenic reagent for the spectrophotometric determination of a variety of metal ions. This application note details the use of **Pyrogallol Red** in the quantitative analysis of specific metal ions, providing a summary of key analytical parameters and detailed experimental protocols. The underlying principle involves the formation of a colored complex between **Pyrogallol Red** and the target metal ion, leading to a measurable change in the solution's absorbance. This method offers a simple, cost-effective, and rapid approach for metal ion detection in various matrices, making it a valuable tool for researchers, scientists, and professionals in drug development and environmental monitoring.

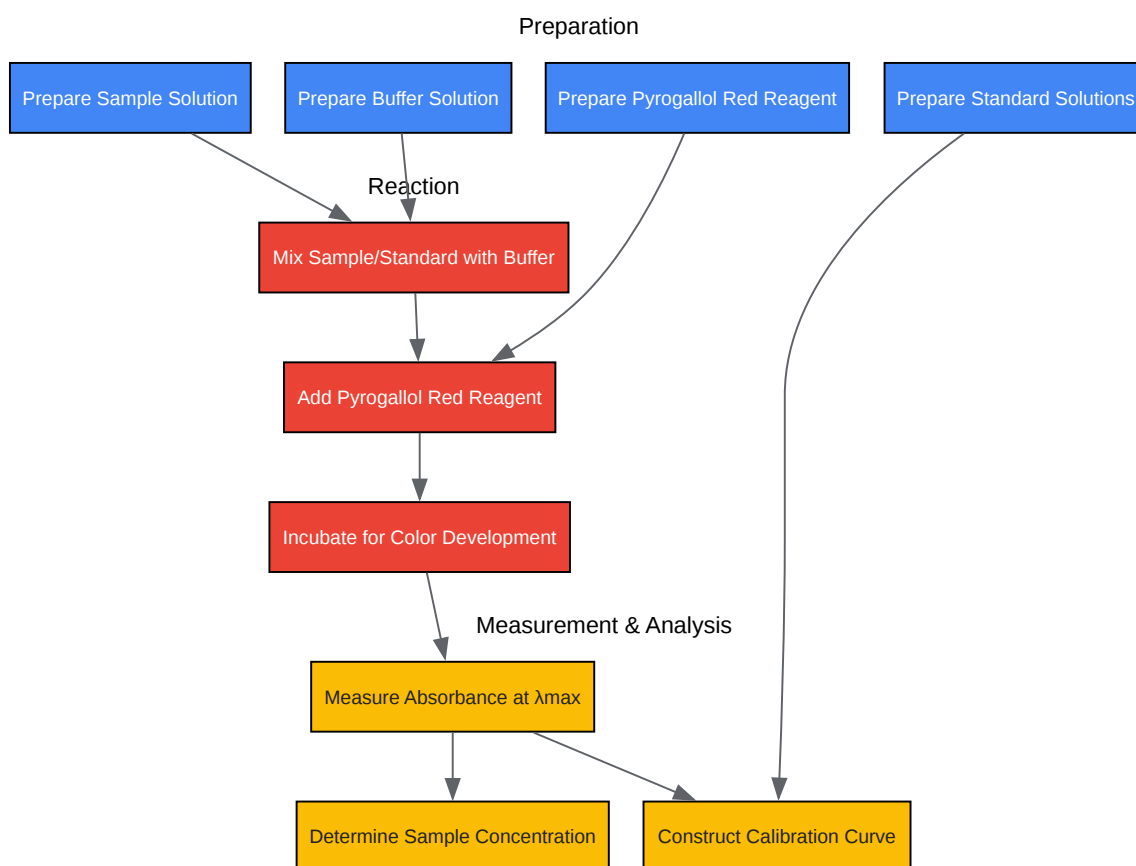
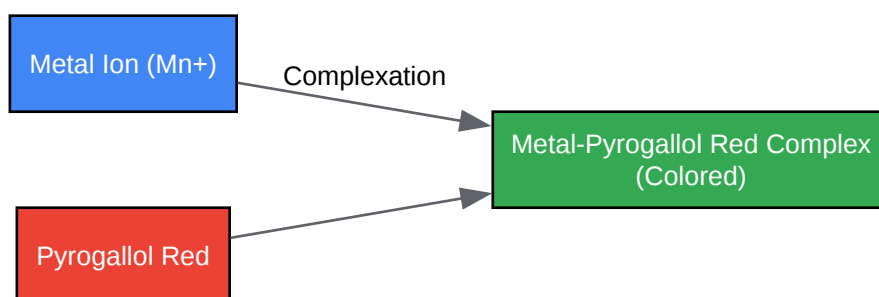
Introduction

The detection and quantification of metal ions are crucial in numerous scientific and industrial fields, including environmental analysis, pharmaceutical quality control, and clinical diagnostics. Spectrophotometry, a widely used analytical technique, offers a straightforward and accessible means for such determinations. The utility of spectrophotometry is greatly enhanced by the use of chromogenic reagents that form distinctively colored complexes with specific metal ions.

Pyrogallol Red (PGR), and its brominated derivative **Bromopyrogallol Red** (BPR), are notable for their ability to form stable, colored chelates with a range of metal cations. The formation of these complexes results in a significant shift in the maximum absorption wavelength (λ_{max}) of the dye, allowing for the selective and sensitive quantification of the target metal ion. This document provides a comprehensive overview of the application of **Pyrogallol Red** for the detection of several metal ions, including Molybdenum (Mo(VI)), Bismuth (Bi³⁺), Copper (Cu²⁺), Lead (Pb²⁺), Iron (Fe³⁺), Cobalt (Co²⁺), Thorium (Th(IV)), and Uranium (U(VI)).

Principle of Detection

The fundamental principle behind the use of **Pyrogallol Red** in metal ion detection is the formation of a metal-ligand complex. **Pyrogallol Red** acts as a ligand, donating electrons to the metal ion to form a coordination complex. This complexation alters the electronic structure of the dye molecule, resulting in a change in its light absorption properties. Typically, the formation of the metal-PGR complex leads to a bathochromic shift (a shift to a longer wavelength) in the absorption spectrum, and the intensity of the color produced is directly proportional to the concentration of the metal ion in the sample, within a specific range. This relationship is governed by the Beer-Lambert Law.



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